

Application Notes and Protocols: SLC26A3 Inhibitors in Mouse Models of Constipation

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Compound of Interest

Compound Name: SLC26A3-IN-3

Cat. No.: B2951377

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Introduction

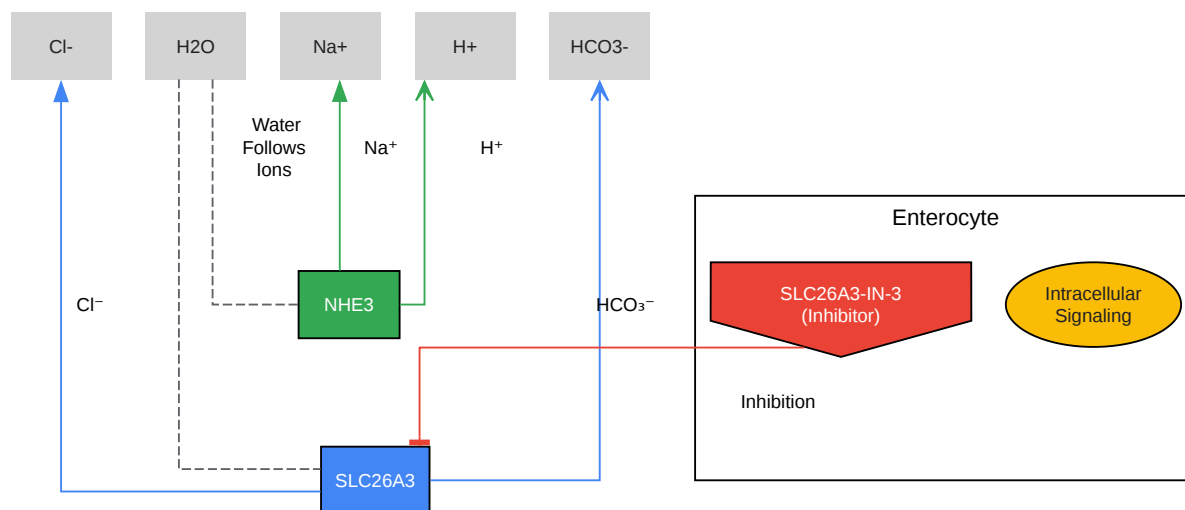
SLC26A3, also known as Downregulated in Adenoma (DRA), is a crucial anion exchanger located on the apical membrane of intestinal epithelial cells.^{[1][2]} It facilitates the electroneutral exchange of chloride (Cl^-) for bicarbonate (HCO_3^-), a key process in intestinal salt and fluid absorption.^{[1][2]} Loss-of-function mutations in the SLC26A3 gene lead to congenital chloride diarrhea, a condition characterized by severe, lifelong watery diarrhea.^[1] Conversely, inhibiting the function of SLC26A3 presents a promising therapeutic strategy for the treatment of constipation by reducing fluid absorption in the colon.

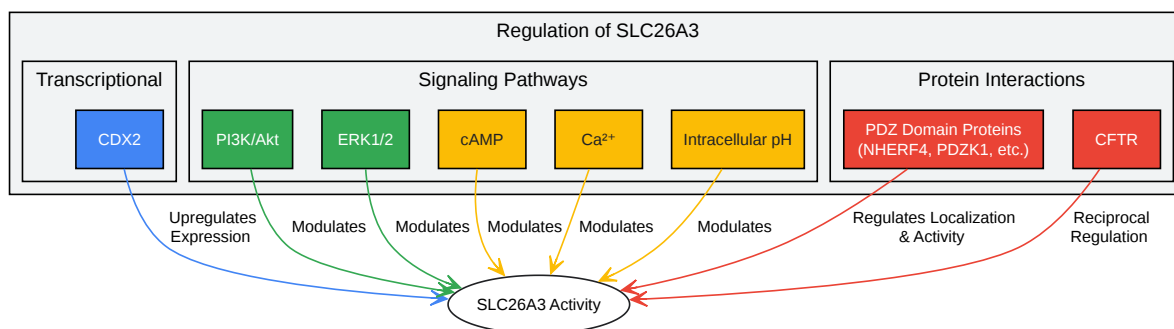
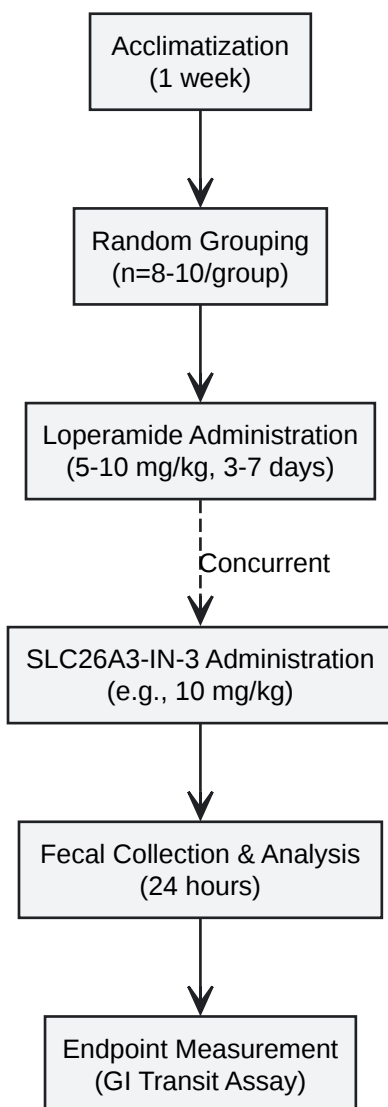
These application notes provide a comprehensive overview and detailed protocols for evaluating the efficacy of SLC26A3 inhibitors, exemplified here as "**SLC26A3-IN-3**," in a loperamide-induced mouse model of constipation.

Mechanism of Action of SLC26A3 in Intestinal Fluid Regulation

SLC26A3 is a key player in the absorption of NaCl from the intestinal lumen, which in turn drives the absorption of water. In the colon, the coordinated activity of SLC26A3 and the sodium-hydrogen exchanger 3 (NHE3) facilitates this process. While not directly physically coupled, their functions are linked through intracellular pH regulation. The inhibition of

SLC26A3 disrupts this $\text{Cl}^-/\text{HCO}_3^-$ exchange, leading to a decrease in Cl^- and subsequent water absorption, resulting in increased stool water content and alleviation of constipation.





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References

- 1. SLC26A3 (DRA, the Congenital Chloride Diarrhea Gene): A Novel Therapeutic Target for Diarrheal Diseases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. SLC26A3 inhibitor identified in small molecule screen blocks colonic fluid absorption and reduces constipation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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